

Proper Disposal of 2-Bromooctane: A Safety and Operations Guide

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Compound of Interest

Compound Name: 2-Bromooctane

Cat. No.: B146060

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The proper disposal of **2-bromooctane** is a critical aspect of laboratory safety and environmental stewardship. As a halogenated organic compound, it is classified as hazardous waste and requires specific handling procedures to mitigate risks to personnel and the environment. Adherence to these guidelines is essential for researchers, scientists, and drug development professionals to ensure regulatory compliance and a safe operational workflow.

Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to handle **2-bromooctane** with the appropriate Personal Protective Equipment (PPE) in a well-ventilated area or under a chemical fume hood. **2-bromooctane** is a combustible liquid that causes skin and serious eye irritation and is very toxic to aquatic life with long-lasting effects.^{[1][2]}

Required Personal Protective Equipment:

- Eye Protection: Wear tightly fitting chemical safety goggles or a face shield.^{[2][3]}
- Hand Protection: Use appropriate chemical-resistant gloves.^[1]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.^[3]

In case of a spill, immediately evacuate non-essential personnel, ensure the area is well-ventilated, and remove all sources of ignition.^{[2][3]} Contain the spill with an inert absorbent

material like vermiculite, sand, or earth and collect it using non-sparking tools.[1][2] The collected spill debris must be disposed of as hazardous waste.[4]

Step-by-Step Disposal Protocol

The guiding principle for **2-bromooctane** disposal is that it must be managed as a segregated, hazardous waste stream. Under no circumstances should **2-bromooctane** or its containers be disposed of down the drain, in regular trash, or by evaporation.[1][2][5]

Step 1: Waste Segregation

2-bromooctane is a halogenated organic compound. It is crucial to segregate it from all other waste streams to ensure proper disposal and avoid dangerous chemical reactions.[6][7]

- DO collect **2-bromooctane** waste in a container designated specifically for halogenated organic waste.[5][6]
- DO NOT mix **2-bromooctane** with:
 - Non-halogenated organic wastes (e.g., acetone, ethanol, hexanes).[6]
 - Aqueous wastes (acids and bases).[7]
 - Oxidizers or other reactive chemicals.[8][9]

Step 2: Use of Designated Waste Containers

All hazardous waste must be stored in appropriate containers that prevent leaks or ruptures.[10]

- Container Type: Use a chemically compatible, non-reactive container with a tight-fitting screw cap.[5][10] High-density polyethylene (HDPE) containers are often suitable for solvent waste.[7]
- Condition: The container must be in good condition, free from cracks or external contamination.[4][10]

- Filling: Do not fill the container beyond 90% capacity to allow for vapor expansion.^[7] The container must remain closed except when actively adding waste.^[11]

Step 3: Proper Labeling

Accurate labeling is a regulatory requirement and is critical for safety.

- All containers must be clearly labeled with a "Hazardous Waste" tag.^[5]
- The label must include the full chemical name, "**2-Bromooctane**," and the approximate volume or concentration of the contents.^[6]

Step 4: Storage in a Satellite Accumulation Area (SAA)

Waste must be stored safely at or near its point of generation in a designated Satellite Accumulation Area (SAA) pending pickup.^{[10][11]}

- Location: Store the container in a cool, dry, well-ventilated area away from heat, sparks, or open flames.^{[2][12]}
- Containment: Liquid waste containers must be kept in secondary containment bins to catch any potential leaks.^[4]
- Duration: Laboratories may accumulate waste for a limited time (e.g., up to 9-12 months), provided the volume limits are not exceeded.^{[4][10][13]} Once a container is full, it must be removed within three days.^[10]

Step 5: Arrange for Final Disposal

The final disposal of **2-bromooctane** must be handled by professionals.

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to schedule a waste pickup.^[11]
- The recommended disposal method is controlled incineration at a licensed facility equipped with scrubbers to manage hazardous combustion byproducts.^[2]

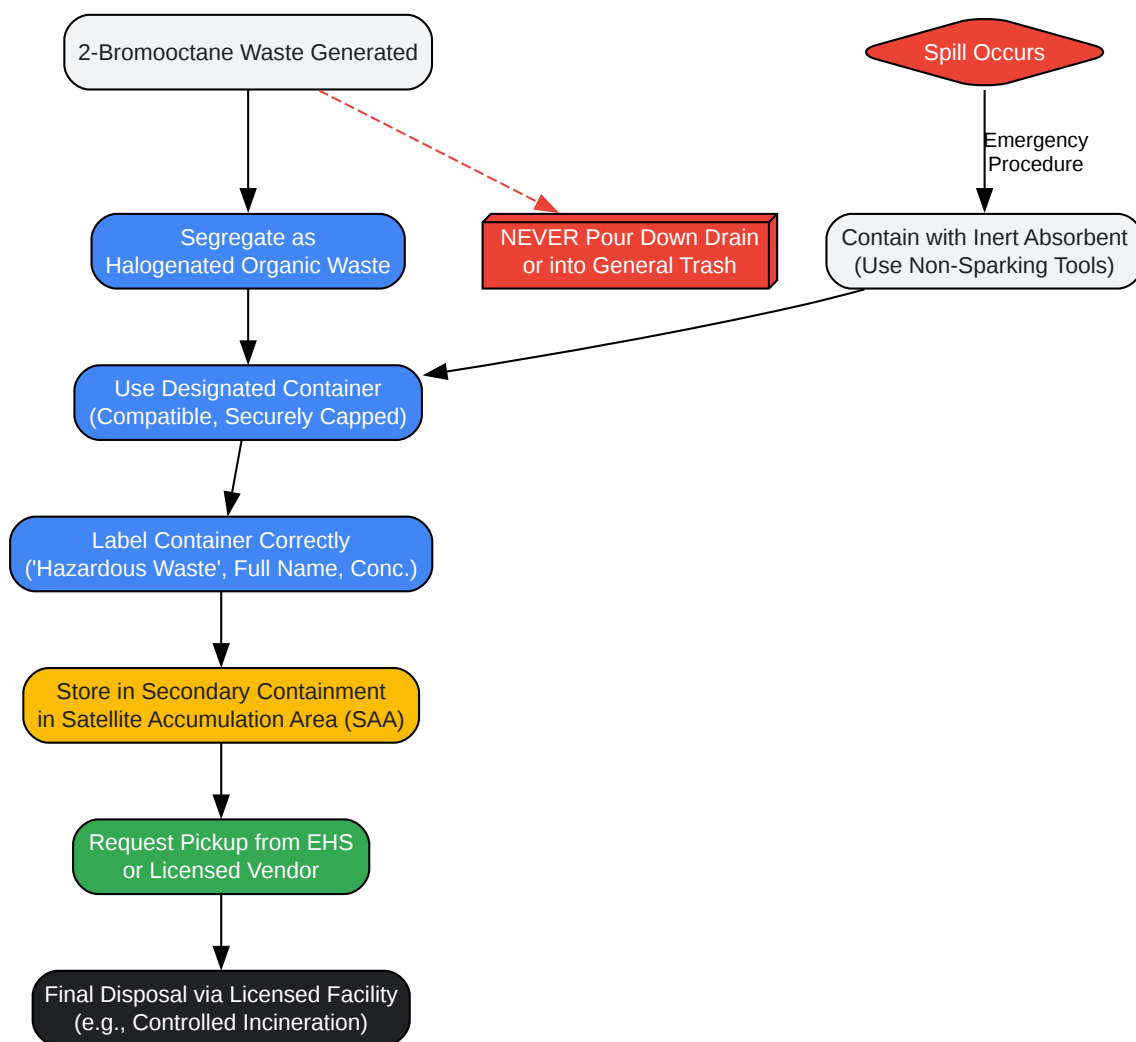
Data Summary for Disposal and Handling

The following table summarizes key quantitative data relevant to the safe handling and disposal of **2-bromooctane**.

Parameter	Value / Guideline	Citation
Chemical Classification	Halogenated Organic Compound	[6] [7]
CAS Number	557-35-7	[1]
UN Number	3082	[1]
Transport Hazard Class	9 (Miscellaneous hazardous materials)	[1]
Packing Group	III	[1]
Drain Disposal	Strictly Prohibited	[1] [2] [5]
Waste Container	Chemically compatible (e.g., HDPE) with secure cap	[7] [10]
SAA Storage Limit	Max 55 gallons of total hazardous waste	[11] [13]
SAA Storage Duration	Up to 12 months (if volume limits are not met)	[10] [13]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-bromooctane**, from generation to final treatment.



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Caption: Workflow for the proper disposal of **2-bromooctane** waste.

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